A Comprehensive Technical Guide to Aluminium Iodide: Identifiers, Properties, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Aluminium iodide*

Cat. No.: *B8577140*

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This in-depth technical guide provides a thorough overview of **aluminium iodide**, a versatile Lewis acid with significant applications in chemical synthesis. This document details its chemical identifiers, physical and chemical properties, and provides comprehensive experimental protocols for its synthesis, purification, and analysis.

Chemical Identifiers and Properties

Aluminium iodide is an inorganic compound that exists in both anhydrous (AlI_3) and hexahydrated ($AlI_3 \cdot 6H_2O$) forms.[1][2] The anhydrous form is a white or yellowish-brown powder, while the hexahydrate appears as a yellow powder.[1][3] Both forms are highly hygroscopic and react violently with water.[3][4]

A summary of the key identifiers for both anhydrous and hexahydrated **aluminium iodide** is presented in Table 1.

Table 1: Chemical Identifiers for **Aluminium Iodide**

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Identifier	Anhydrous Aluminium Iodide	Hexahydrated Aluminium Iodide
CAS Number	7784-23-8[1][2][3][5][6][7][8]	10090-53-6[1][2][9]
PubChem CID	82222[1][5][7]	23105501[9]
EINECS Number	232-054-8[1][3][5][8]	-
UNII	L903Z8J9VR[1][5]	VWS43EUO9V[1][9]
Molecular Formula	AlI_3[3][5][7][8]	$AlH_{12}I_3O_6$[9]
Molecular Weight	407.69 g/mol [1][3][8]	515.79 g/mol [9]
InChI	InChI=1S/Al.3HI/h;3*1H/q+3;;;/p-3[3][4][5]	InChI=1S/Al.3HI.6H2O/h;31H;61H2/q+3;;;;;;;;;/p-3[9]
InChIKey	CECABOMBVQNBEC-UHFFFAOYSA-K[1][3][5]	-
Canonical SMILES	--INVALID-LINK--(I)I[3][4][5]	-

A logical diagram illustrating the key identifiers for anhydrous **aluminium iodide** is provided below.

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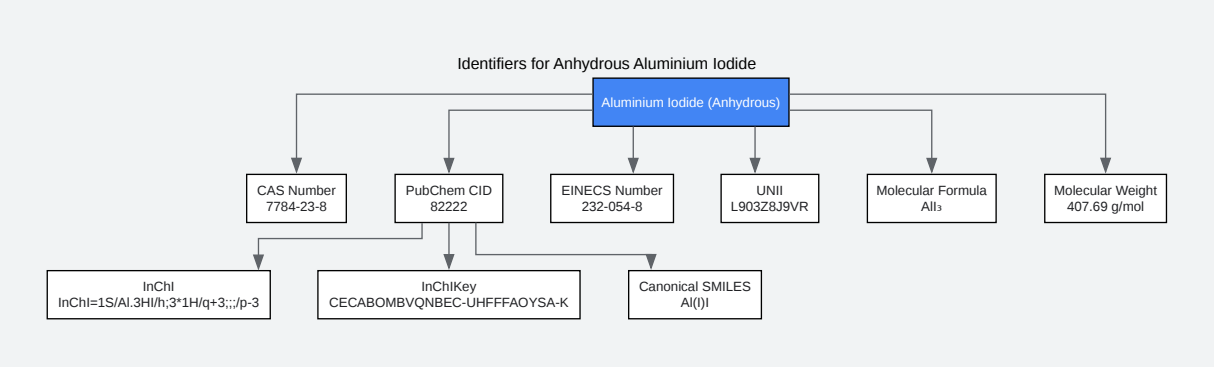

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Caption: Key Chemical Identifiers for Anhydrous **Aluminium Iodide**.

Experimental Protocols

Synthesis of Anhydrous **Aluminium Iodide**

Method 1: Direct Reaction of Aluminium and Iodine

This method involves the direct, highly exothermic reaction between aluminium powder and iodine.[10] Due to the vigorous nature of the reaction and the release of iodine vapor, this procedure must be conducted in a well-ventilated fume hood.

Materials:

- Aluminium powder, fine (0.5 g)
- Iodine crystals (4 g)
- Evaporating dish

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- Mortar and pestle
- Dropper
- Water

Procedure:

- Grind the iodine crystals to a fine powder using a mortar and pestle.
- In the fume hood, thoroughly mix the powdered iodine with the aluminium powder in an evaporating dish.
- Create a small indentation in the center of the powder mixture.
- Add 3-4 drops of water to the indentation to initiate the reaction.
- A vigorous reaction will occur, producing a white solid (**aluminium iodide**) and purple iodine vapor.
- Allow the reaction to complete and the product to cool.

Method 2: In Situ Preparation in an Inert Solvent

For applications in organic synthesis, **aluminium iodide** can be prepared in situ in an inert solvent. This method provides a solution of the reagent ready for immediate use.

Materials:

- Aluminium foil or powder (250 mg, 9.3 mmol)
- Iodine (1.9 g, 15 mmol)
- Anhydrous inert solvent (e.g., benzene, toluene, acetonitrile, carbon disulfide, or cyclohexane) (8 mL)
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer

Procedure:

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- To the round-bottom flask, add the aluminium, iodine, and the inert solvent.
- Stir the mixture and heat it to reflux.
- Continue refluxing for approximately 3 hours, or until the purple color of the iodine disappears.
- The resulting solution contains **aluminium iodide** and can be used directly for subsequent reactions.

Purification of **Aluminium Iodide** by Sublimation

Crude **aluminium iodide** can be purified by sublimation under vacuum. This process separates the volatile **aluminium iodide** from non-volatile impurities.

Materials:

- Crude **aluminium iodide**
- Sublimation apparatus
- Vacuum pump
- Heating mantle

Procedure:

- Place the crude **aluminium iodide** into the sublimation apparatus.
- Assemble the apparatus and connect it to a vacuum pump.
- Evacuate the apparatus to a low pressure.
- Gently heat the apparatus using a heating mantle. **Aluminium iodide** sublimes at approximately 382 °C.
- The purified **aluminium iodide** will deposit as crystals on the cold finger or cooler parts of the apparatus.

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- Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature under vacuum.
- Carefully disconnect the vacuum and collect the purified **aluminium iodide** in a dry, inert atmosphere to prevent hydrolysis.

Analysis of **Aluminium Iodide**

Purity Determination:

The purity of **aluminium iodide** can be assessed through various analytical techniques:

- Titration: The aluminium content can be determined by complexometric titration. A known weight of the **aluminium iodide** sample is dissolved in a suitable solvent and titrated with a standardized solution of a chelating agent such as EDTA.
- Spectroscopic Methods: Techniques like Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) can be employed to determine the concentration of aluminium and to identify and quantify any metallic impurities.

Applications in Organic Synthesis: Cleavage of Ethers

Aluminium iodide is a potent Lewis acid used for the cleavage of certain C-O and N-O bonds. A primary application is the cleavage of aryl ethers. The reaction mechanism involves the coordination of the Lewis acidic **aluminium iodide** to the ether oxygen, followed by nucleophilic attack of the iodide ion.

An experimental workflow for a typical ether cleavage reaction is outlined below.

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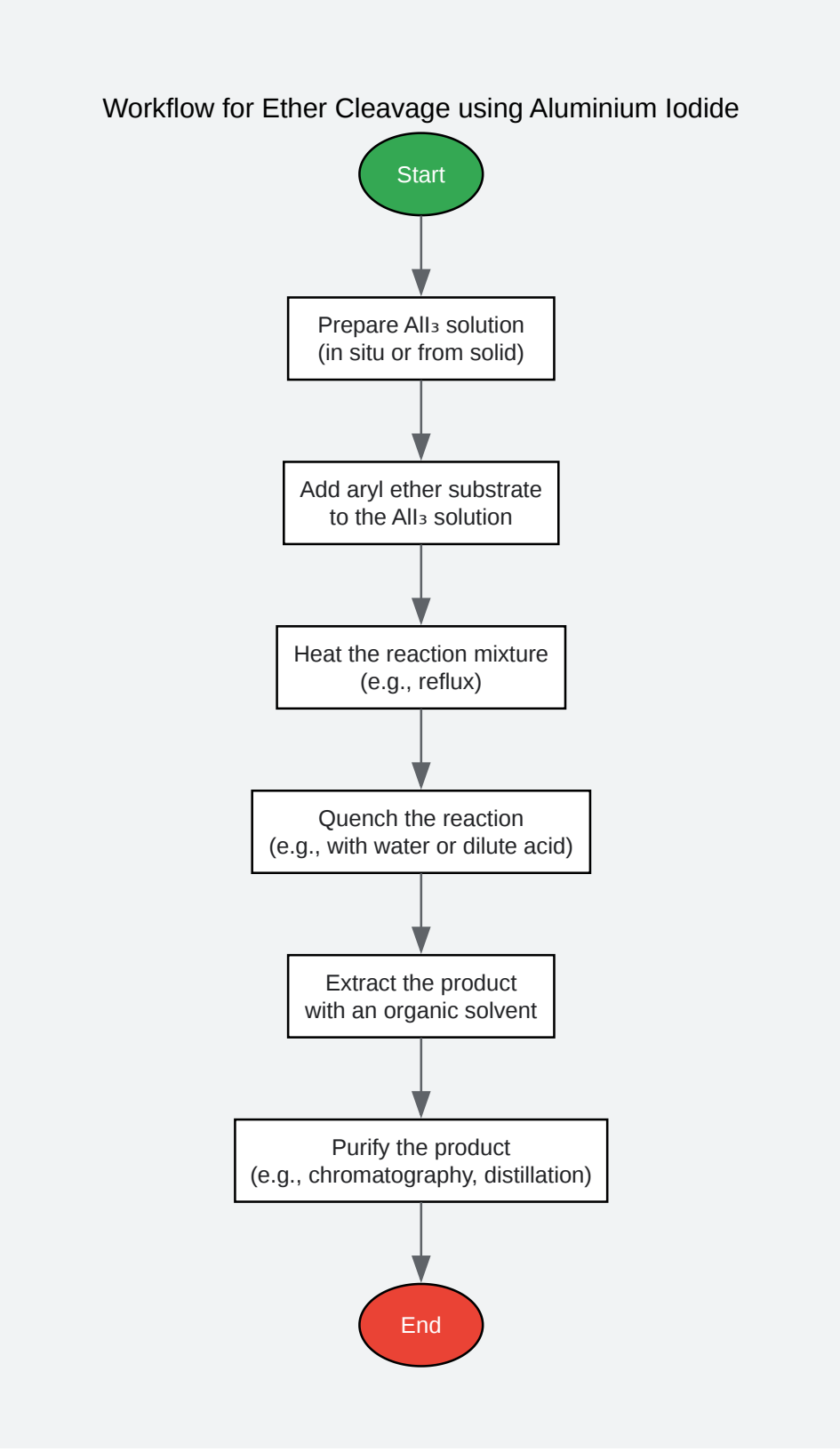

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Caption: General Experimental Workflow for Aryl Ether Cleavage.

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